

Application Notes and Protocols for 1-Bromo-2,2,5-trimethylhexane

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Compound of Interest

Compound Name: 1-Bromo-2,2,5-trimethylhexane

Cat. No.: B1528752

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Disclaimer: No specific Safety Data Sheet (SDS) for **1-Bromo-2,2,5-trimethylhexane** is readily available. The following information is compiled from data on structurally similar alkyl bromides and should be used as a guide only. A thorough risk assessment should be conducted before handling this chemical.

Section 1: Physical and Chemical Properties

This section summarizes the known and computed physical and chemical properties of **1-Bromo-2,2,5-trimethylhexane**.

Property	Value	Source
Molecular Formula	C ₉ H ₁₉ Br	PubChem[1]
Molecular Weight	207.15 g/mol	PubChem[1]
CAS Number	1466562-36-6	Moldb[2]
Computed XLogP3	4.4	PubChem[1]
Computed Hydrogen Bond Donor Count	0	PubChem[1]
Computed Hydrogen Bond Acceptor Count	0	PubChem[1]
Computed Rotatable Bond Count	4	PubChem[1]
Computed Exact Mass	206.06701 Da	PubChem[1]
Computed Monoisotopic Mass	206.06701 Da	PubChem[1]
Computed Topological Polar Surface Area	0 Å ²	PubChem[1]
Computed Heavy Atom Count	10	PubChem[1]
Computed Complexity	84.7	PubChem[1]

Section 2: Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is essential when working with **1-Bromo-2,2,5-trimethylhexane**. The following guidelines are based on best practices for handling similar alkyl halides.

Engineering Controls

- Fume Hood: All manipulations of **1-Bromo-2,2,5-trimethylhexane** should be performed in a well-ventilated chemical fume hood.[3]

- Safety Shower and Eyewash Station: A safety shower and eyewash station must be readily accessible in the immediate work area.[4][5]

Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield.[6][7]	Protects against splashes and vapors.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before each use.[3][7][8]	Prevents skin contact.
Body Protection	A flame-retardant lab coat, worn fully buttoned. Consider a chemical-resistant apron for larger quantities.[6][7]	Protects skin and personal clothing from contamination.
Respiratory Protection	Typically not required when working in a certified fume hood. If there is a risk of inhalation, use a NIOSH-approved respirator with an organic vapor cartridge.	Protects against inhalation of vapors.

Section 3: Experimental Protocols

General Handling Protocol

- Preparation: Before starting work, ensure all necessary PPE is worn correctly. Confirm the fume hood is functioning properly.
- Dispensing: Carefully dispense the required amount of **1-Bromo-2,2,5-trimethylhexane**. Keep the container tightly closed when not in use.[9]
- Reaction Setup: Perform all reactions within the fume hood. Use equipment that is clean, dry, and free of contaminants.

- Post-Handling: After use, wash hands and any exposed skin thoroughly with soap and water.
[8] Clean any contaminated surfaces.

Spill Cleanup Protocol

For small spills (less than 100 mL) within a fume hood:

- Alert Personnel: Inform others in the immediate area of the spill.
- Containment: If safe to do so, contain the spill using an inert absorbent material such as sand, vermiculite, or a commercial sorbent.[5][10]
- Absorption: Cover the spill with the absorbent material, working from the outside in to prevent spreading.[11]
- Collection: Once the liquid is absorbed, use non-sparking tools to carefully collect the material into a designated, labeled hazardous waste container.[6][10]
- Decontamination: Wipe the spill area with a suitable solvent (e.g., acetone), and place the cleaning materials in the same hazardous waste container.
- Disposal: Seal the waste container and dispose of it according to institutional and local regulations for halogenated organic waste.

For large spills, or any spill outside of a fume hood, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department immediately.

Section 4: First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4][10]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.[4][10]
Inhalation	Move the person to fresh air. If they are not breathing, give artificial respiration. Seek immediate medical attention.[4][10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][7]

Section 5: Fire Fighting Measures

- **Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or a water spray to extinguish a fire.[5][7][8]
- **Specific Hazards:** The compound may be combustible.[4] Upon combustion, it may produce hazardous decomposition products such as carbon monoxide, carbon dioxide, and hydrogen bromide gas.[5]
- **Firefighter Protection:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4][5]

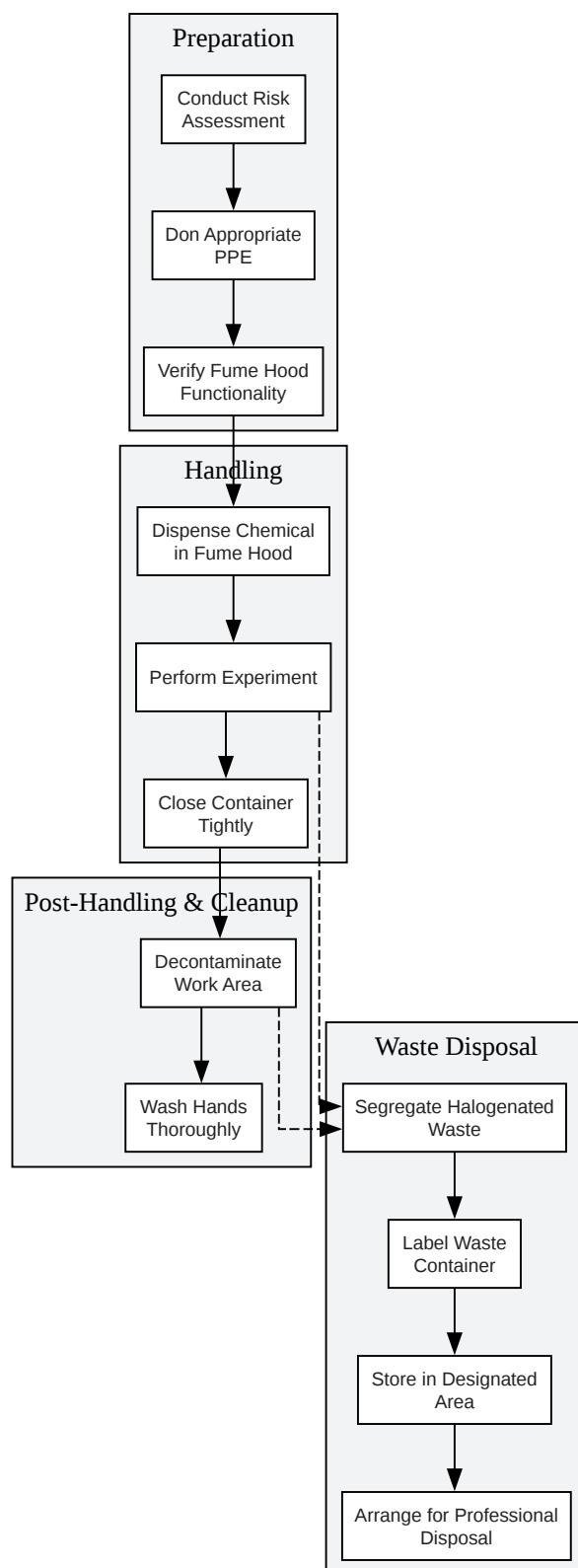
Section 6: Disposal

All waste containing **1-Bromo-2,2,5-trimethylhexane** must be treated as hazardous waste.

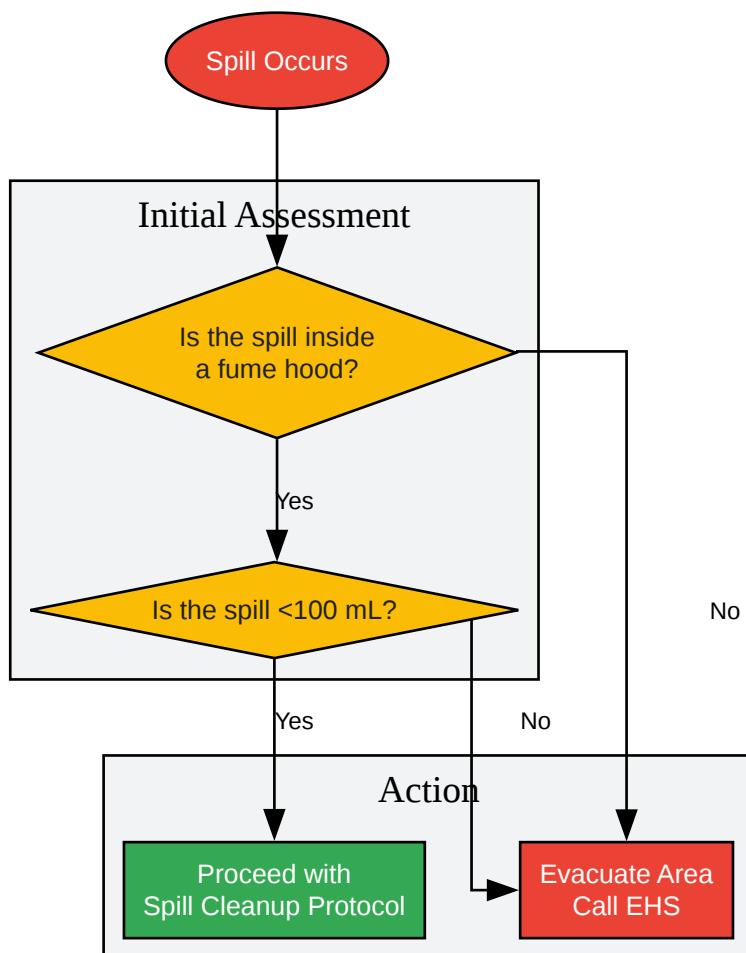
- **Waste Collection:** Collect all liquid and solid waste contaminated with this chemical in a designated, clearly labeled, and sealed container for halogenated organic waste.[3]

- Disposal Route: Dispose of the waste through a licensed professional waste disposal service.[12] Do not pour down the drain or dispose of with regular trash. Adhere to all local, state, and federal regulations for hazardous waste disposal.[6]

Section 7: Visualizations

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Caption: Workflow for the safe handling and disposal of **1-Bromo-2,2,5-trimethylhexane**.



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Caption: Decision tree for responding to a spill of **1-Bromo-2,2,5-trimethylhexane**.

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